

An In-depth Technical Guide to N-(2-hydroxyethyl)-2-nitrobenzenesulfonamide

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Compound of Interest

Compound Name:	<i>N-(2-hydroxyethyl)-2-nitrobenzenesulfonamide</i>
Cat. No.:	B099574

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For Researchers, Scientists, and Drug Development Professionals

Abstract

N-(2-hydroxyethyl)-2-nitrobenzenesulfonamide is a chemical compound with the molecular formula C₈H₁₀N₂O₅S. While its specific biological activities and applications in drug development are not extensively documented in publicly available literature, its structure suggests potential utility as a chemical intermediate in organic synthesis. This guide provides a comprehensive overview of its chemical and physical properties, a detailed, inferred synthesis protocol, and a discussion of its potential, though currently unsubstantiated, roles in research.

Chemical and Physical Properties

N-(2-hydroxyethyl)-2-nitrobenzenesulfonamide is an organic compound belonging to the benzenesulfonamide family. The presence of a nitro group and a hydroxyethyl group imparts specific chemical characteristics.^[1]

Table 1: Chemical and Physical Properties of **N-(2-hydroxyethyl)-2-nitrobenzenesulfonamide**

Property	Value	Source
Molecular Formula	C8H10N2O5S	[2] [3]
Molecular Weight	246.24 g/mol	[2] [3]
CAS Number	18226-11-4	[2] [3]
IUPAC Name	N-(2-hydroxyethyl)-2-nitrobenzenesulfonamide	[1]
Computed XLogP3	0.4	PubChem
Hydrogen Bond Donor Count	2	PubChem
Hydrogen Bond Acceptor Count	6	PubChem
Rotatable Bond Count	4	PubChem

Synthesis

While a specific, detailed experimental protocol for the synthesis of **N-(2-hydroxyethyl)-2-nitrobenzenesulfonamide** is not readily available in the searched literature, a standard and highly probable synthetic route involves the reaction of 2-nitrobenzenesulfonyl chloride with ethanolamine. This is a classic method for the formation of sulfonamides.[\[4\]](#)[\[5\]](#)

Inferred Experimental Protocol: Synthesis of **N-(2-hydroxyethyl)-2-nitrobenzenesulfonamide**

This protocol is based on general procedures for the synthesis of N-substituted sulfonamides from sulfonyl chlorides and amines.

Materials:

- 2-Nitrobenzenesulfonyl chloride
- Ethanolamine
- Anhydrous dichloromethane (DCM) or other suitable aprotic solvent

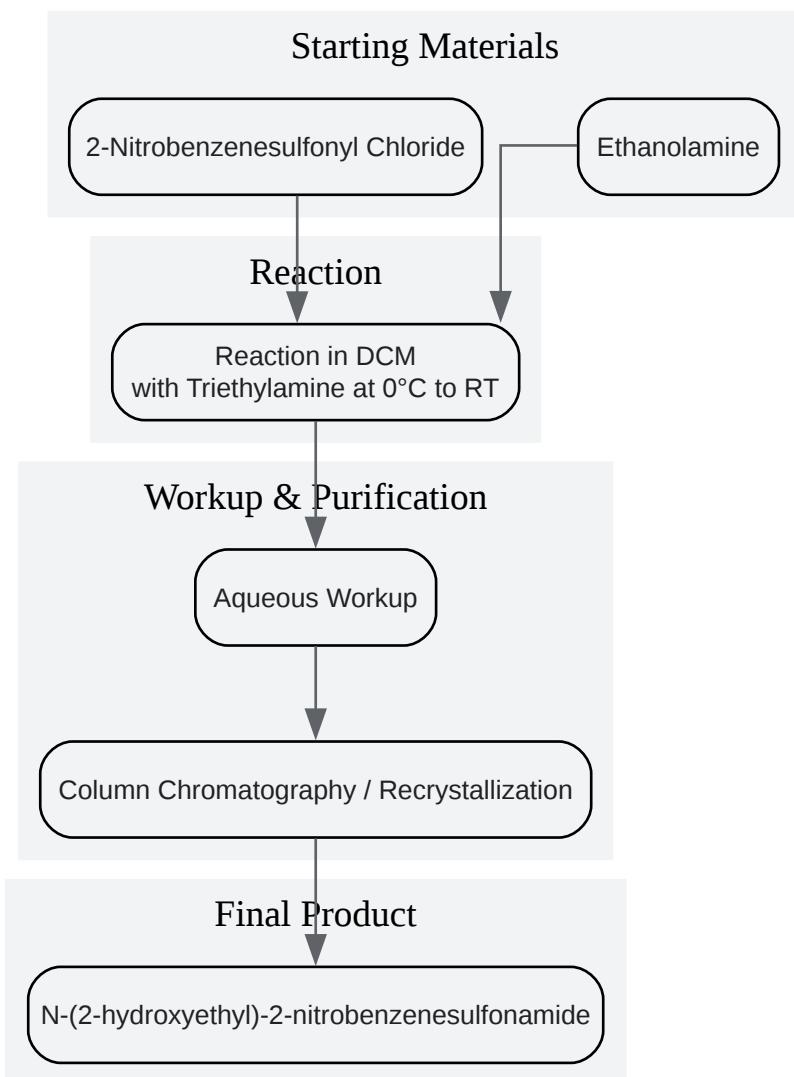
- Triethylamine or other suitable base
- Deionized water
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Ethyl acetate
- Hexane
- Standard laboratory glassware and equipment (round-bottom flask, magnetic stirrer, dropping funnel, separatory funnel, rotary evaporator, etc.)

Procedure:

- Reaction Setup: In a clean, dry round-bottom flask under a nitrogen atmosphere, dissolve ethanolamine (1.0 equivalent) in anhydrous dichloromethane. Add triethylamine (1.1 equivalents) to the solution. Cool the mixture to 0 °C in an ice bath with stirring.
- Addition of Sulfonyl Chloride: Dissolve 2-nitrobenzenesulfonyl chloride (1.05 equivalents) in anhydrous dichloromethane.^[6] Add this solution dropwise to the cooled ethanolamine solution over a period of 30 minutes.
- Reaction: After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for 12-24 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- Workup: Once the reaction is complete, quench the reaction by adding deionized water. Transfer the mixture to a separatory funnel and separate the organic layer. Wash the organic layer sequentially with 1 M hydrochloric acid, saturated aqueous sodium bicarbonate solution, and brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator to obtain the crude product.

- Purification: Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexane) or by recrystallization from a suitable solvent system to afford pure **N-(2-hydroxyethyl)-2-nitrobenzenesulfonamide**.

Diagram 1: Synthesis Workflow



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Caption: A logical workflow for the synthesis of **N-(2-hydroxyethyl)-2-nitrobenzenesulfonamide**.

Biological Activity and Applications in Drug Development

Currently, there is a notable absence of published research detailing the biological activity, mechanism of action, or specific applications of **N-(2-hydroxyethyl)-2-nitrobenzenesulfonamide** in drug development or as a research tool. While the sulfonamide functional group is a well-known pharmacophore present in many antibacterial, diuretic, and anticonvulsant drugs, the specific combination of the 2-nitrobenzenesulfonyl and N-(2-hydroxyethyl) moieties has not been explored in the context of biological activity in the available literature.

Signaling Pathways

Due to the lack of information on the biological targets and mechanism of action of **N-(2-hydroxyethyl)-2-nitrobenzenesulfonamide**, there are no known signaling pathways associated with this compound.

Conclusion

N-(2-hydroxyethyl)-2-nitrobenzenesulfonamide is a defined chemical entity with known physical and chemical properties. Its synthesis can be reliably predicted based on standard organic chemistry principles. However, its biological role and potential applications in pharmacology and drug development remain uncharted territory. This presents an opportunity for researchers to investigate the bioactivity of this compound, potentially uncovering novel therapeutic properties or applications as a chemical probe. Future studies should focus on screening this molecule in various biological assays to elucidate any potential pharmacological effects.

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